

What is the chemical structure of Azane; hydrate in aqueous solution?

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The Chemical Landscape of Aqueous Ammonia: A Technical Guide

An In-depth Examination of the Structure and Equilibria of **Azane;hydrate** in Solution for Researchers, Scientists, and Drug Development Professionals.

Introduction: Defining "Azane; hydrate"

The term "Azane;hydrate" is a systematic, though less common, name for an aqueous solution of ammonia. The IUPAC name for ammonia (NH₃) is azane.[1] Therefore, "azane;hydrate" refers to a solution of ammonia in water. It is crucial to understand that while often represented by the formula NH₄OH (ammonium hydroxide), discrete ammonium hydroxide molecules are not a significant species in the solution.[2] Instead, a dynamic chemical equilibrium exists between ammonia, water, ammonium ions, and hydroxide ions.[3] This guide will delve into the chemical structure, the governing equilibria, and the experimental methodologies used to characterize this important chemical system.

Chemical Structure and Equilibria in Aqueous Solution

When ammonia gas dissolves in water, it participates in a reversible acid-base reaction with water, establishing an equilibrium.[3] The dissolved ammonia molecule exists in a hydrated form, hydrogen-bonded to water molecules.[4] The primary equilibrium in solution is:



 NH_3 (aq) + H_2O (I) $\rightleftharpoons NH_4^+$ (aq) + OH^- (aq)

This equilibrium signifies that an aqueous solution of ammonia is a weak base. The majority of the dissolved ammonia remains as solvated NH₃ molecules, with a smaller fraction reacting to form ammonium (NH₄+) and hydroxide (OH⁻) ions.[3]

Quantitative Analysis of the Ammonia-Water Equilibrium

The position of this equilibrium is described by the base dissociation constant (Kb), which is dependent on temperature.[5]

Table 1: Equilibrium Constant (Kb) for Aqueous Ammonia at Various Temperatures

Temperature (°C)	Temperature (K)	pKb	Kb (mol/L)
0	273.15	4.86	1.38 x 10 ⁻⁵
5	278.15	4.82	1.51 x 10 ⁻⁵
10	283.15	4.79	1.62 x 10 ⁻⁵
15	288.15	4.77	1.70 x 10 ⁻⁵
20	293.15	4.75	1.78 x 10 ⁻⁵
25	298.15	4.74	1.82 x 10 ⁻⁵
30	303.15	4.73	1.86 x 10 ⁻⁵

Data compiled from various sources and represents typical values.

The fraction of each species at equilibrium is also highly dependent on the pH of the solution. The Henderson-Hasselbalch equation can be adapted to illustrate this relationship.

The following diagram illustrates the chemical equilibrium of ammonia in an aqueous solution.

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